

Application Note: Determining the IC50 of ER-076349 in Cancer Cell Lines

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Compound of Interest

Compound Name: ER-076349

Cat. No.: B3326424

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Introduction

ER-076349 is a synthetic analog of halichondrin B and a potent inhibitor of tubulin polymerization.[1][2] By interacting with tubulin, **ER-076349** disrupts the formation of mitotic spindles, leading to a G2/M phase cell cycle arrest and subsequent apoptosis in cancer cells. [1][3][4] This unique mechanism of action makes it a compound of significant interest in oncology research. This application note provides a detailed protocol for determining the half-maximal inhibitory concentration (IC50) of **ER-076349** in various cancer cell lines, a critical step in evaluating its anti-cancer efficacy.

Principle

The IC50 value represents the concentration of a drug that is required for 50% inhibition of a biological process in vitro. In this context, it is the concentration of **ER-076349** that reduces the viability of a cancer cell population by half. This is typically determined by exposing cultured cancer cells to a range of **ER-076349** concentrations and then measuring cell viability using a colorimetric or luminescent assay, such as the MTT, SRB, or CellTiter-Glo® assay.

Data Presentation

The following table summarizes the reported IC50 values of **ER-076349** in various human cancer cell lines, demonstrating its potent anti-proliferative activity.

Cell Line	Cancer Type	IC50 (nM)
MDA-MB-435	Melanoma	0.59
COLO 205	Colorectal Carcinoma	2.4
DLD-1	Colorectal Adenocarcinoma	7.3
DU 145	Prostate Carcinoma	3.6
LNCaP	Prostate Carcinoma	1.8
LOX	Amelanotic Melanoma	3.2
HL-60	Promyelocytic Leukemia	2.6
U937	Histiocytic Lymphoma	4.0

Table 1: IC50 values of **ER-076349** in various cancer cell lines. Data sourced from publicly available information.[\[1\]](#)

Experimental Protocols

A detailed methodology for determining the IC50 of **ER-076349** using the MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay is provided below. This protocol is adaptable for both adherent and suspension cell lines.

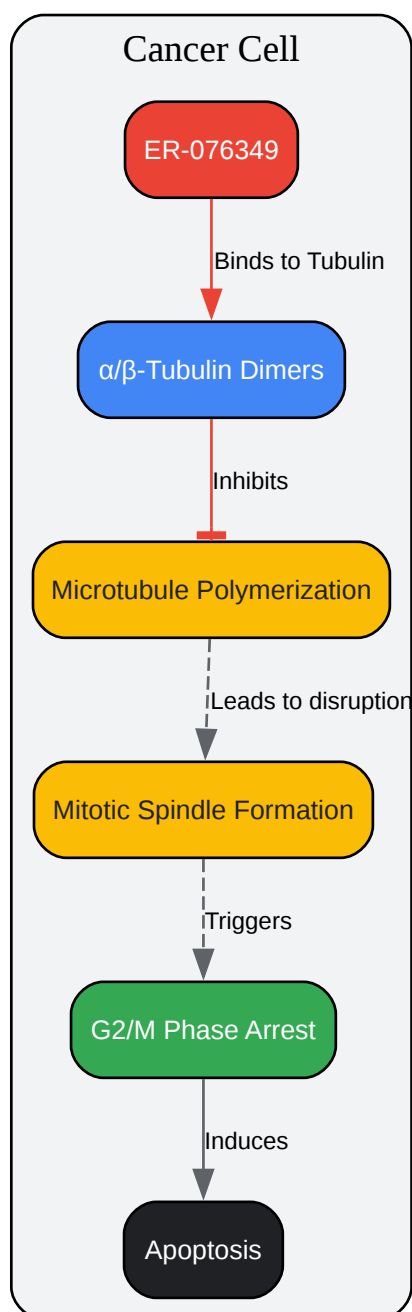
Materials and Reagents

- **ER-076349** (prepare a stock solution, e.g., 10 mM in DMSO, and store at -20°C)
- Cancer cell lines of interest
- Complete cell culture medium (e.g., RPMI-1640 or DMEM with 10% FBS and 1% penicillin-streptomycin)
- Phosphate-Buffered Saline (PBS), sterile
- Trypsin-EDTA (for adherent cells)
- 96-well flat-bottom sterile cell culture plates

- MTT solution (5 mg/mL in sterile PBS, filter-sterilized and protected from light)
- DMSO (Dimethyl sulfoxide), cell culture grade
- Multichannel pipette
- Microplate reader capable of measuring absorbance at 570 nm

Experimental Workflow Diagram





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References

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- To cite this document: BenchChem. [Application Note: Determining the IC₅₀ of ER-076349 in Cancer Cell Lines]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3326424#determining-ic50-of-er-076349-in-cancer-cell-lines>]

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